

Application Notes and Protocols: Preparation of ML175 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML175

Cat. No.: B15623366

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **ML175**, a potent and selective inhibitor of Glutathione S-Transferase Omega 1 (GSTO1), using Dimethyl Sulfoxide (DMSO) as the solvent.[1] These guidelines are intended to assist researchers, scientists, and drug development professionals in accurately preparing **ML175** for in vitro and in cell-based assays. The protocol includes information on the physicochemical properties of **ML175**, step-by-step instructions for solubilization, and recommendations for storage and handling. Additionally, a summary of the mechanism of action of **ML175** and its effect on relevant signaling pathways is presented.

Introduction

ML175 is a small molecule inhibitor that has been identified as a highly potent and selective tool for studying the function of Glutathione S-Transferase Omega 1 (GSTO1).[2][3] GSTO1 is an enzyme implicated in various cellular processes and its overexpression has been associated with enhanced aggressiveness in human cancer cell lines and resistance to chemotherapeutic agents.[2][3] **ML175** acts as an activity-based inhibitor, covalently modifying the active site cysteine nucleophile (Cys32) of GSTO1.[2][4] The inhibition of GSTO1 by **ML175** has been shown to modulate downstream signaling pathways, including the activation of Akt and MEK1/2 kinases.[1][5][6] Accurate preparation of **ML175** stock solutions is critical for obtaining reliable and reproducible experimental results. DMSO is a common solvent for

dissolving a wide range of organic compounds for biological assays due to its high solubilizing power.^[7]^[8]

Physicochemical Properties and Storage

A summary of the key properties of **ML175** is provided in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₁₃ ClF ₃ N ₃ O ₄
Molecular Weight	367.71 g/mol ^[1]
Appearance	Solid
Solubility	Soluble in DMSO ^[1]
Storage (Solid)	Short term (days to weeks) at 0°C; Long term (months to years) at -20°C, desiccated ^[1]
Storage (in DMSO)	Short term at -20°C; Long term at -80°C

Experimental Protocol: Preparation of a 10 mM ML175 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML175** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- **ML175** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

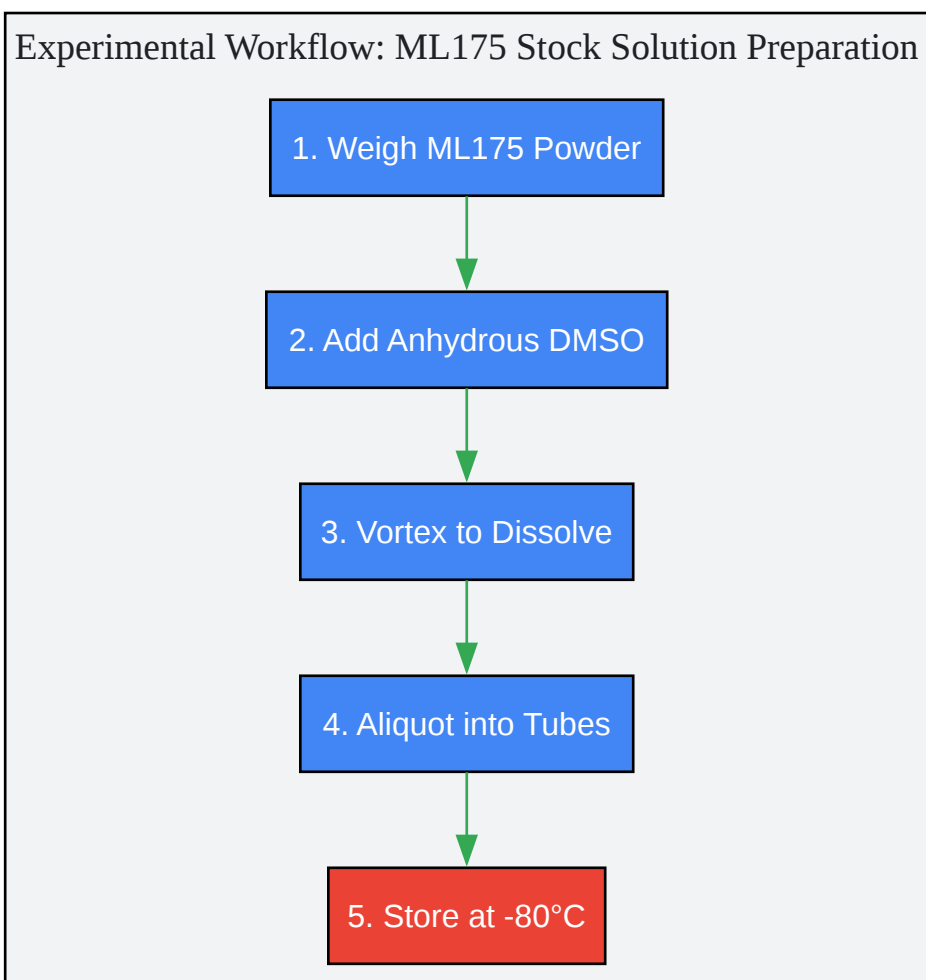
- Safety Precautions:
 - Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
 - Perform all handling of the solid compound and concentrated DMSO solutions in a well-ventilated area or a chemical fume hood.
- Calculating the Required Mass of **ML175**:
 - To prepare a 10 mM stock solution, the required mass of **ML175** can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 367.71 \text{ g/mol} = 0.0036771 \text{ g}$
 - Therefore, you will need to weigh out 3.68 mg of **ML175**.
- Weighing the **ML175**:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **ML175** powder directly into the tared tube.
- Solubilization:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **ML175** powder. For the example above, add 1 mL of DMSO.
 - Securely cap the tube.

- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes until the **ML175** is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
 - Label each aliquot clearly with the compound name (**ML175**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - For long-term storage, store the aliquots at -80°C. For short-term storage (up to one month), -20°C is acceptable.

Dilution to Working Concentrations

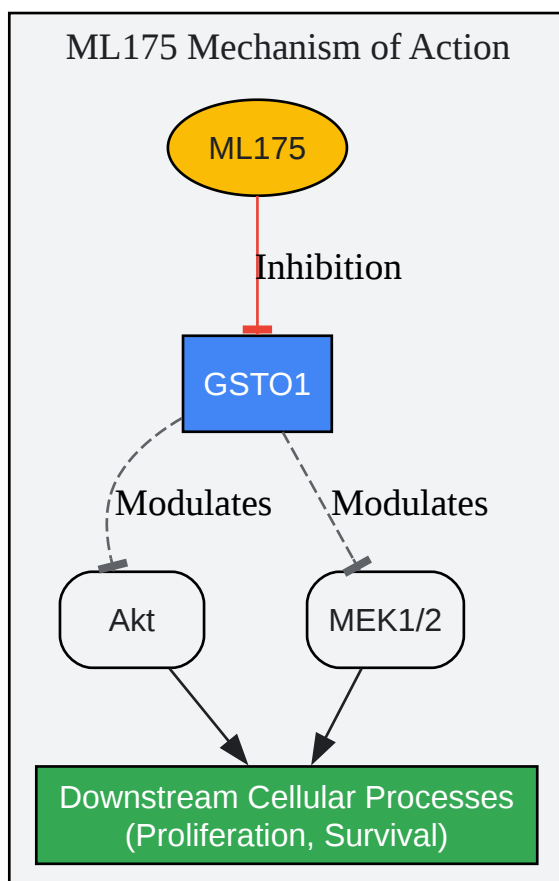
For cell-based assays, the concentrated DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium. It is crucial to maintain the final DMSO concentration in the culture medium at a low level, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (culture medium containing the same final concentration of DMSO) should be included in all experiments.

Diagrams



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Caption: Workflow for preparing **ML175** stock solution.



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Caption: **ML175** inhibits GSTO1, modulating Akt and MEK1/2 signaling.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of ML175 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623366#how-to-prepare-ml175-stock-solution-in-dmsol]

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